

The Structure of 4-Ala-Endothelin-1: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Ala-endothelin-1

CAS No.: 121204-87-3

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This guide provides an in-depth technical overview of the structure, synthesis, characterization, and inferred biological activity of **4-Ala-endothelin-1**, a synthetic analogue of the potent vasoconstrictor, endothelin-1. This document is intended for researchers, scientists, and drug development professionals working in pharmacology, cardiovascular research, and peptide chemistry.

Introduction to Endothelin-1 and its Analogues

Endothelin-1 (ET-1) is a 21-amino acid peptide that is the most potent endogenous vasoconstrictor known.[1] Produced primarily by vascular endothelial cells, ET-1 plays a critical role in the regulation of vascular tone and is implicated in the pathophysiology of numerous cardiovascular diseases, including hypertension and heart failure.[2][3] ET-1 exerts its effects through two G protein-coupled receptors: the endothelin A receptor (ETA) and the endothelin B receptor (ETB).[4] The ETA receptor, predominantly found on vascular smooth muscle cells, primarily mediates vasoconstriction. The ETB receptor, located on both endothelial and smooth muscle cells, has more complex roles, including mediating vasodilation via the release of nitric oxide and prostacyclin from endothelial cells, as well as contributing to vasoconstriction on smooth muscle cells.[5][6]

The development of synthetic analogues of ET-1, such as **4-Ala-endothelin-1**, is a key strategy for elucidating the structure-activity relationships of the native peptide and for developing receptor-selective agonists and antagonists. Alanine scanning mutagenesis, where individual amino acids are replaced by alanine, is a common technique to probe the contribution of specific side chains to peptide structure and function. The substitution of a native amino acid with alanine removes the functional groups of the side chain beyond the β -carbon, allowing for an assessment of the role of that residue in receptor binding and activation.

This guide focuses on **4-Ala-endothelin-1**, an analogue where the serine residue at position 4 is replaced by an alanine. We will explore its structure, methods for its chemical synthesis and purification, analytical techniques for its characterization, and its predicted interactions with endothelin receptors.

Primary and Secondary Structure of 4-Ala-Endothelin-1

The primary structure of human endothelin-1 is a 21-amino acid polypeptide with the sequence: Cys-Ser-Cys-Ser-Ser-Leu-Met-Asp-Lys-Glu-Cys-Val-Tyr-Phe-Cys-His-Leu-Asp-Ile-Ile-Trp. A key feature of its structure is the presence of two intramolecular disulfide bonds, one between Cys1 and Cys15, and another between Cys3 and Cys11, which create a bicyclic structure essential for its biological activity.

In **4-Ala-endothelin-1**, the serine (Ser) residue at position 4 is substituted with an alanine (Ala) residue. The resulting primary sequence is:

Cys-Ser-Cys-Ala-Ser-Leu-Met-Asp-Lys-Glu-Cys-Val-Tyr-Phe-Cys-His-Leu-Asp-Ile-Ile-Trp

This single amino acid substitution is predicted to have a subtle but potentially significant impact on the local conformation and receptor interactions of the peptide. The hydroxyl group of the serine side chain at position 4 is replaced by a non-polar methyl group in alanine. This change eliminates the potential for hydrogen bonding at this position, which may influence the peptide's folding, stability, and affinity for its receptors.

The secondary structure of endothelin-1 is characterized by a hairpin loop and an alpha-helical segment in the C-terminal region. The bicyclic core, formed by the disulfide bridges, imposes

significant conformational constraints on the N-terminal half of the molecule. The substitution of serine with alanine at position 4 is unlikely to grossly disrupt the overall secondary structure but may induce local conformational changes within the N-terminal loop.

Synthesis and Purification of 4-Ala-Endothelin-1

The synthesis of **4-Ala-endothelin-1** is typically achieved through solid-phase peptide synthesis (SPPS), a robust and widely used method for the chemical synthesis of peptides.

Solid-Phase Peptide Synthesis (SPPS)

A common approach for the synthesis of endothelin analogues is the use of Boc (tert-butyloxycarbonyl) chemistry on a resin support.^[7]

Experimental Protocol: Boc-based SPPS of 4-Ala-Endothelin-1

- **Resin Preparation:** Start with a suitable resin, such as a Boc-Trp(For)-aminoacyl-resin, to which the C-terminal tryptophan is attached.
- **Amino Acid Coupling:** Sequentially couple the subsequent Boc-protected amino acids in the reverse order of the peptide sequence. Each coupling cycle consists of:
 - **Deprotection:** Removal of the Boc protecting group from the N-terminus of the growing peptide chain using an acid such as trifluoroacetic acid (TFA).
 - **Neutralization:** Neutralization of the resulting ammonium salt with a base like diisopropylethylamine (DIEA).
 - **Coupling:** Activation and coupling of the next Boc-protected amino acid using a coupling reagent such as BOP (Benzotriazol-1-yl-oxy-tris-(dimethylamino)-phosphonium hexafluorophosphate) in a solvent like dimethylformamide (DMF).^[7] A modified double-coupling procedure can be employed to ensure high coupling efficiency.^{[8][9]}
- **Cleavage and Deprotection:** Once the full-length peptide has been assembled, cleave it from the resin and remove the side-chain protecting groups using a strong acid, typically hydrofluoric acid (HF), in the presence of scavengers like m-cresol and dimethylsulfide to prevent side reactions.^[7]

- Extraction: Extract the crude peptide from the resin using a solvent such as aqueous TFA.

Disulfide Bond Formation and Purification

The linear, reduced peptide obtained after cleavage must be folded to form the two correct disulfide bonds.

Experimental Protocol: Oxidative Folding and Purification

- Cyclization: The formation of the two disulfide bonds can be achieved by oxidation. A common method is iodine oxidation in an aqueous acetic acid solution at a low peptide concentration (e.g., 0.5 mg/mL) to favor intramolecular over intermolecular reactions.^[7]
- Purification by Preparative RP-HPLC: The crude, cyclized peptide is then purified using preparative reverse-phase high-performance liquid chromatography (RP-HPLC).^{[10][11][12]}
 - Column: A C18 column is typically used for peptide purification.
 - Mobile Phase: A gradient of increasing organic solvent (e.g., acetonitrile) in an aqueous solution containing an ion-pairing agent (e.g., 0.1% TFA) is used to elute the peptide.
 - Detection: The peptide is detected by its UV absorbance at 220 nm or 280 nm.
- Fraction Analysis and Lyophilization: Fractions are collected and analyzed for purity by analytical RP-HPLC. The pure fractions are pooled and lyophilized to obtain the final peptide as a white powder.

Analytical Characterization

The identity and purity of the synthesized **4-Ala-endothelin-1** must be confirmed using a combination of analytical techniques.

Analytical Technique	Parameter Measured	Expected Result for 4-Ala-Endothelin-1
Analytical RP-HPLC	Purity and Retention Time	A single major peak, indicating >95% purity. The retention time will be specific to the peptide's hydrophobicity.
Mass Spectrometry (MALDI-TOF or ESI-MS)	Molecular Weight	The experimentally determined monoisotopic mass should match the theoretical mass calculated from the amino acid sequence.
Amino Acid Analysis	Amino Acid Composition	The relative ratios of the constituent amino acids should be consistent with the peptide's sequence.

Data Presentation: Theoretical Molecular Weight of **4-Ala-Endothelin-1**

Peptide	Amino Acid Sequence	Molecular Formula	Theoretical Monoisotopic Mass (Da)
4-Ala-Endothelin-1	CSCASSLMDKECVY FCHLDIIW	C108H157N25O31S4	2475.03

Structure-Activity Relationship and Inferred Biological Activity

While direct experimental data on the receptor binding and functional activity of **4-Ala-endothelin-1** is not readily available in the published literature, we can make informed inferences based on the known roles of the ET-1 residues and data from other alanine-substituted analogues.

The N-terminal region of endothelin-1 is crucial for its interaction with both ETA and ETB receptors. The substitution of Ser4 with Ala removes a polar hydroxyl group, which could potentially be involved in hydrogen bonding with the receptor. This alteration in polarity and hydrogen bonding capacity at position 4 may modulate the peptide's affinity and/or selectivity for the endothelin receptor subtypes.

Studies on other alanine-substituted analogues have demonstrated that modifications in the N-terminal loop can significantly impact receptor selectivity. For instance, the analogue [Ala1,3,11,15]-ET-1, where all four cysteine residues are replaced by alanine, exhibits selectivity for the ETB receptor.^[13] This suggests that the bicyclic structure is critical for high-affinity binding to the ETA receptor.

Given that the Ser4 residue is part of the N-terminal loop, its substitution with alanine in **4-Ala-endothelin-1** could potentially alter the conformation of this loop, thereby influencing its interaction with the receptor binding pocket. It is plausible that this substitution might lead to a decrease in binding affinity for both receptors, or it could introduce a degree of selectivity for one receptor over the other.

Predicted Interaction with Endothelin Receptors

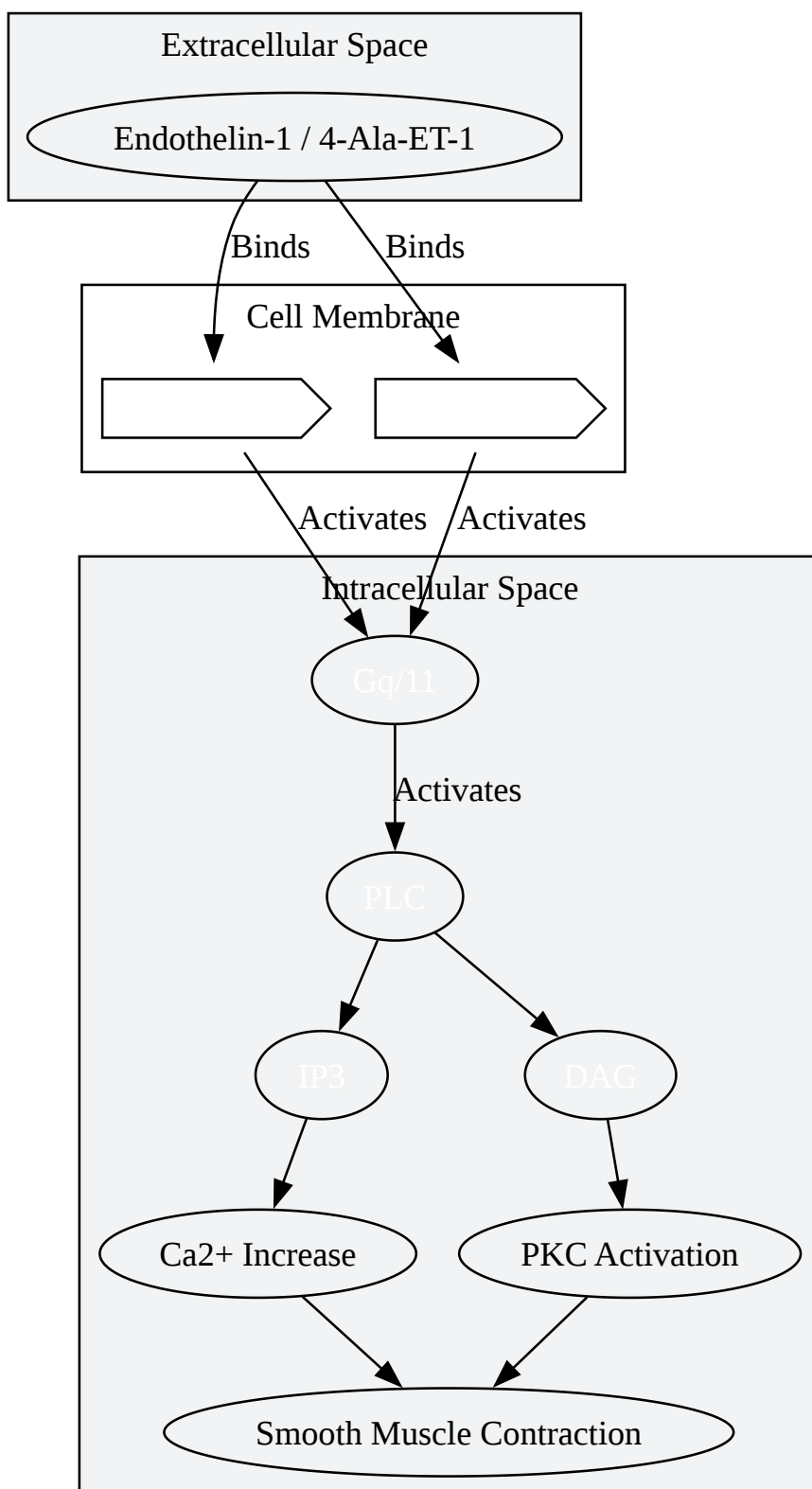
The interaction of ET-1 with its receptors is a complex process involving multiple contact points. The substitution at position 4 could influence:

- **Binding Affinity:** The loss of a potential hydrogen bond donor/acceptor at position 4 may slightly reduce the overall binding energy, potentially leading to a lower affinity for both ETA and ETB receptors compared to native ET-1.
- **Receptor Selectivity:** The conformational changes induced by the Ala substitution might differentially affect the binding to the topographically distinct binding pockets of the ETA and ETB receptors, possibly leading to a modest increase in selectivity for one subtype.

Inferred Functional Activity

The functional consequence of the 4-Ala substitution would be directly related to its impact on receptor binding and activation.

- Vasoconstriction: As vasoconstriction is a primary effect of ET-1, mediated by both ETA and ETB receptors on smooth muscle cells, it is anticipated that **4-Ala-endothelin-1** will retain vasoconstrictor activity.[5][14] However, if the binding affinity is reduced, a higher concentration of the analogue may be required to elicit the same level of response as native ET-1.
- Receptor Activation Pathway: Endothelin receptors signal through G protein-dependent pathways, leading to an increase in intracellular calcium. It is expected that **4-Ala-endothelin-1** would activate the same downstream signaling cascades as ET-1, although the potency of activation may be altered.



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